

Spectroscopic and Synthetic Insights into Phenyl Acrylates: A Technical Overview

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Compound of Interest

Ethyl 3-(2,4difluorophenyl)acrylate

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the spectroscopic and synthetic characteristics of key chemical entities is paramount. This technical guide addresses the available data for phenyl acrylates, with a specific focus on providing reference information in the context of the unavailable specific data for **Ethyl 3-(2,4-difluorophenyl)acrylate**.

As of November 2025, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) and a specific synthesis protocol for **Ethyl 3-(2,4-difluorophenyl)acrylate** are not readily available in the public domain. However, to provide valuable context and a comparative framework, this document presents the available data for a closely related analogue, (E)-ethyl 3-(2,4-dichlorophenyl)acrylate, and outlines a synthetic methodology for a structurally related difluoro-compound.

Spectroscopic Data of a Related Analogue: (E)-ethyl 3-(2,4-dichlorophenyl)acrylate

While direct data for the difluoro-analogue is absent, the spectroscopic characteristics of (E)-ethyl 3-(2,4-dichlorophenyl)acrylate can offer predictive insights into the potential spectral features of the target molecule. The substitution pattern on the phenyl ring will influence the chemical shifts and coupling constants in NMR spectra, as well as vibrational modes in IR spectroscopy.



¹H NMR Data

The proton nuclear magnetic resonance (¹H NMR) spectrum provides information about the chemical environment of hydrogen atoms in a molecule. For (E)-ethyl 3-(2,4-dichlorophenyl)acrylate, the following proton signals have been reported:

Chemical Shift (δ)	Multiplicity	Coupling Constant (J) Hz	Assignment
8.01	d	15.9	1H, Vinylic H
7.56	d	8.7	1H, Aromatic H
7.45	d	1.8	1H, Aromatic H
7.29-7.26	m	1H, Aromatic H	
6.42	d	16.2	1H, Vinylic H
4.28	q	7.5	2H, -OCH₂CH₃
1.35	t	6.9	3H, -OCH₂CH₃

d: doublet, t: triplet, q: quartet, m: multiplet

Synthesis of a Structurally Related Compound

A specific, detailed experimental protocol for the synthesis of **Ethyl 3-(2,4-difluorophenyl)acrylate** is not currently documented in available literature. However, the synthesis of a related compound, Ethyl 3-(2,4-difluorophenoxy)-2-(4-methoxyphenyl)acrylate, has been described and may serve as a methodological reference.

Experimental Protocol Example

The synthesis of Ethyl 3-bromo-2-(2,4-difluorophenyl)acrylate with 4-methoxyphenol has been reported to proceed in chloroform over a 12-hour period, resulting in a clear, colorless solution[1]. While the core acrylate structure differs, this provides a potential starting point for designing a synthetic route to **Ethyl 3-(2,4-difluorophenyl)acrylate**, likely through a Heck or similar cross-coupling reaction between an appropriate vinyl acrylate and a 2,4-difluorophenyl derivative.

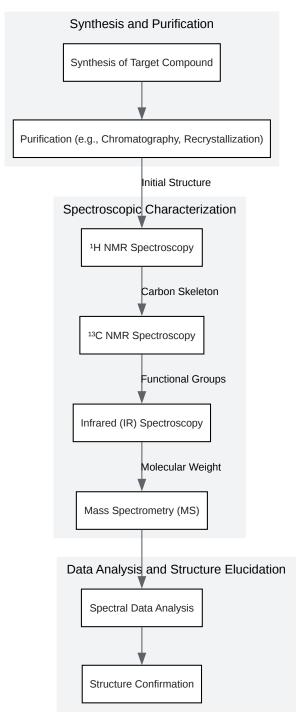


General Workflow for Spectroscopic Analysis

The characterization of a newly synthesized compound like **Ethyl 3-(2,4-difluorophenyl)acrylate** would typically follow a standardized workflow to elucidate and confirm its structure. This process involves a series of spectroscopic techniques that provide complementary information.



General Workflow for Spectroscopic Analysis



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Caption: A generalized workflow illustrating the key stages of synthesis, purification, and spectroscopic analysis for the structural elucidation of a chemical compound.

In conclusion, while specific experimental data for **Ethyl 3-(2,4-difluorophenyl)acrylate** remains elusive, the provided information on related compounds offers a valuable comparative resource for researchers in the field. The outlined spectroscopic data for a chloro-analogue and the general analytical workflow can guide future efforts in the synthesis and characterization of this and other novel phenyl acrylate derivatives.

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References

- 1. Ethyl 3-(2,4-difluorophenoxy)-2-(4-methoxyphenyl)acrylate PMC [pmc.ncbi.nlm.nih.gov]
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